

# SL 0101-1: A Comparative Guide to its Kinase Cross-Reactivity

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## Compound of Interest

Compound Name: SL 0101-1

Cat. No.: B1681813

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative analysis of the kinase inhibitor **SL 0101-1**, focusing on its cross-reactivity with other kinases. The information is intended for researchers, scientists, and drug development professionals to facilitate informed decisions in their research and therapeutic development endeavors.

## Executive Summary

**SL 0101-1** is a selective inhibitor of the p90 ribosomal S6 kinase (RSK) family, with a reported IC<sub>50</sub> of 89 nM for RSK2. It has been identified as a valuable tool for studying the cellular functions of RSK and as a potential starting point for the development of novel anti-cancer therapeutics[1][2]. This guide summarizes the available data on its selectivity and provides details on the experimental methods used for its characterization.

## Data Presentation: Kinase Inhibition Profile of SL 0101-1

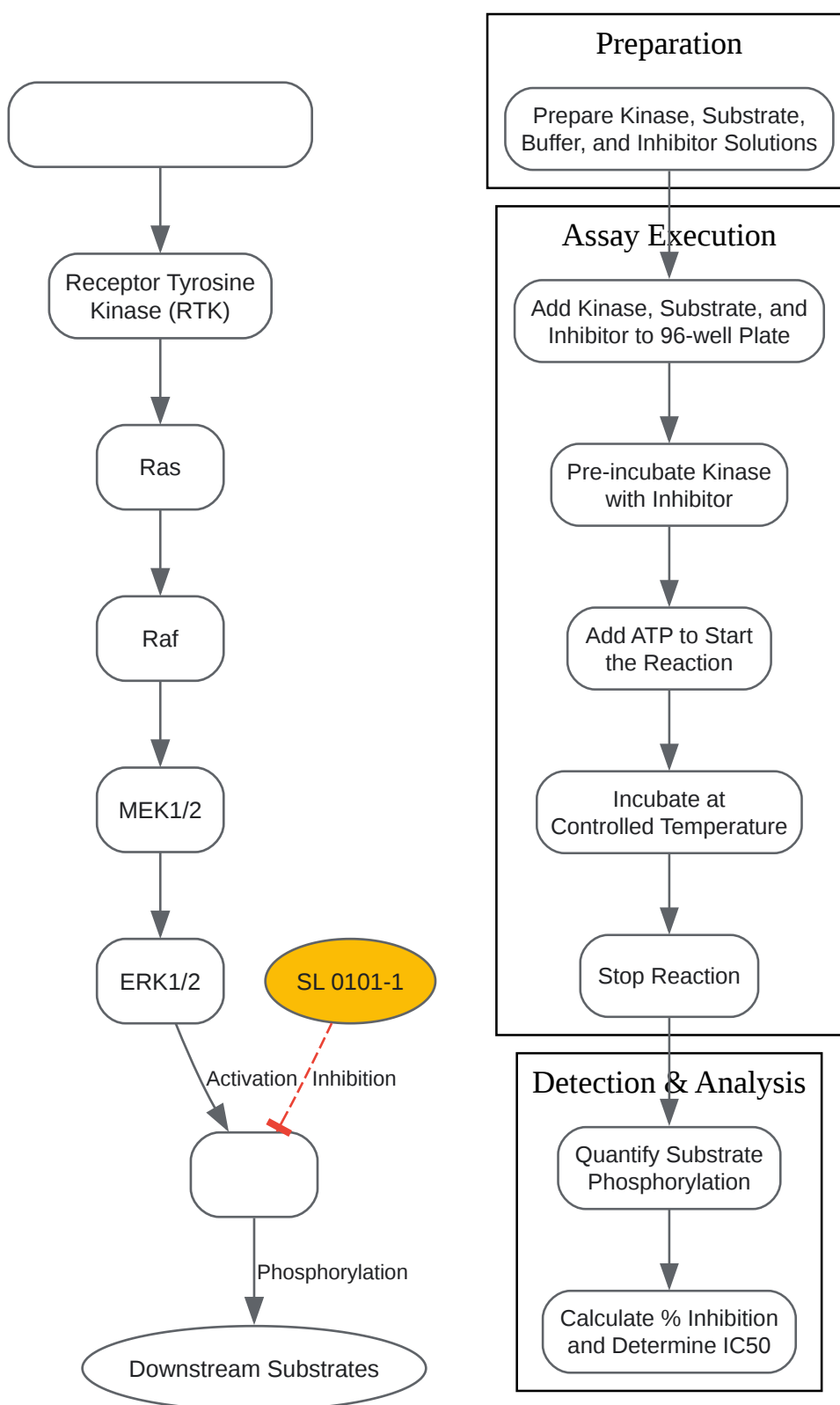
**SL 0101-1** has been profiled against a panel of kinases to determine its selectivity. While the complete dataset from large-scale kinase panels was not fully accessible in the public domain, the available information indicates a high degree of selectivity for RSK isoforms.

Kinase Target	IC50 (nM)	Reference
RSK2	89	
RSK1	Inhibition reported, specific IC50 not consistently available	[3]
Upstream kinases (MEK, Raf, PKC)	No significant inhibition reported	

Note: A comprehensive study by Bain et al. (2007) in Biochemical Journal profiled **SL 0101-1** against a panel of 70-80 protein kinases[4][5][6][7][8]. While the study concluded that **SL 0101-1** is a specific RSK inhibitor, the detailed inhibition data for the entire kinase panel is not readily available in the provided search results.

## Signaling Pathway Diagram

The following diagram illustrates the canonical signaling pathway involving RSK, the primary target of **SL 0101-1**.



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